

3-Chloro-4-(trifluoromethyl)benzoic acid

chemical formula and weight

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Compound of Interest

Compound Name: 3-Chloro-4-(trifluoromethyl)benzoic acid

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An In-Depth Technical Guide on 3-Chloro-4-(trifluoromethyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides essential chemical data for **3-Chloro-4-(trifluoromethyl)benzoic acid**, a compound of interest in various research and development applications.

Chemical Identity and Properties

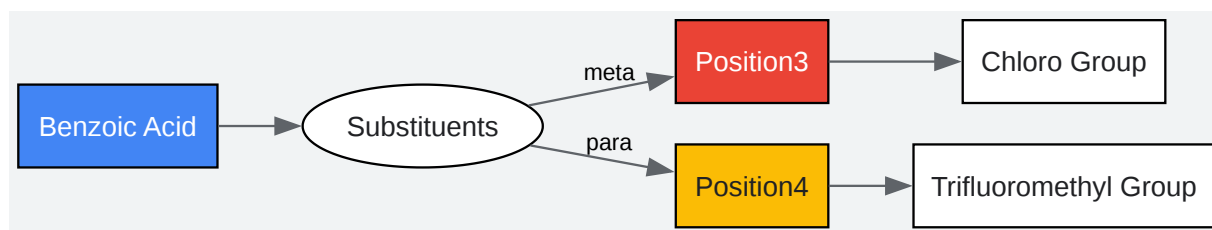
3-Chloro-4-(trifluoromethyl)benzoic acid is a substituted benzoic acid derivative. The key quantitative data for this compound are summarized below.

Property	Value
Chemical Formula	C ₈ H ₄ ClF ₃ O ₂ [1] [2] [3]
Molecular Weight	224.56 g/mol [2] [4]
CAS Registry Number	115754-20-6 [1] [2] [3]

Structural Information

The structural arrangement of **3-Chloro-4-(trifluoromethyl)benzoic acid** is key to its chemical behavior.

Caption: Logical relationship of substituent positions on the parent benzoic acid molecule.



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Note on Advanced Requirements: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the specific topic of a chemical's formula and weight. These elements are typically associated with biological or process-oriented studies.

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References

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